

# Personal protective equipment for handling 2-Amino-3-(trifluoromethyl)phenol

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## Compound of Interest

Compound Name: 2-Amino-3-(trifluoromethyl)phenol

Cat. No.: B045064

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## Essential Safety and Handling Guide for 2-Amino-3-(trifluoromethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Amino-3-(trifluoromethyl)phenol** (CAS No. 106877-48-9). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Safety Data Summary

**2-Amino-3-(trifluoromethyl)phenol** is a chemical that requires careful handling due to its potential health hazards. The following table summarizes its key hazard information based on available Safety Data Sheets (SDS).

| Identifier               | Information  | Citations |
|--------------------------|--|-----------|
| GHS Pictogram            | Exclamation mark (GHS07)   |           |
| Signal Word              | Warning  |           |
| Hazard Statements        | H302: Harmful if swallowed<br>H315: Causes skin irritation<br>H319: Causes serious eye irritation<br>H335: May cause respiratory irritation  |           |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray<br>P280: Wear protective gloves/protective clothing/eye protection/face protection<br>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |           |

## Occupational Exposure Limits and Toxicity Data

Specific Occupational Exposure Limits (OELs) for **2-Amino-3-(trifluoromethyl)phenol** have not been established<sup>[1]</sup>. However, for the related compound Phenol, the following exposure limits are recognized and should be used as a conservative guideline for risk assessment and control:

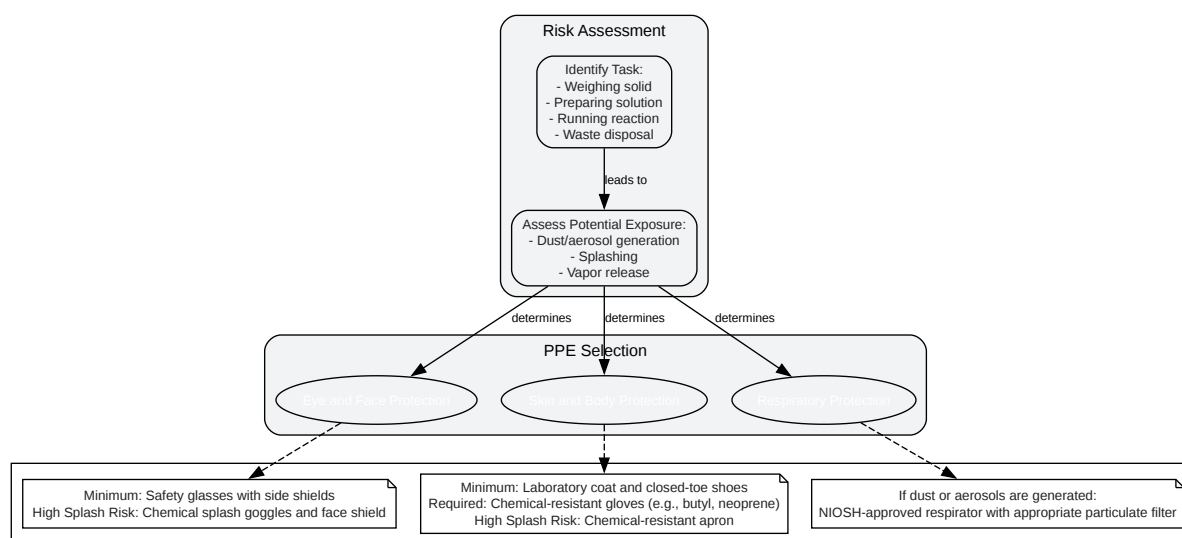
| Parameter                        | Value   | Agency | Citations                               |
|----------------------------------|---|--------|---|
| Permissible Exposure Limit (PEL) | 5 ppm (8-hour TWA)                                | OSHA   | <a href="#">[2]</a> <a href="#">[3]</a> |
| Recommended Exposure Limit (REL) | 5 ppm (10-hour TWA);<br>15.6 ppm (15-min Ceiling) | NIOSH  | <a href="#">[2]</a>                     |
| Threshold Limit Value (TLV)      | 5 ppm (8-hour TWA)                                | ACGIH  | <a href="#">[2]</a> <a href="#">[3]</a> |

Oral Toxicity (LD50) for Phenol (as a reference):

- Rat: 317 mg/kg[\[4\]](#)
- Mouse: 270 mg/kg[\[4\]](#)
- Rabbit: 420 mg/kg[\[4\]](#)
- Dog: 500 mg/kg[\[4\]](#)

## Personal Protective Equipment (PPE) Protocol

A risk assessment should always precede the handling of this chemical to ensure the appropriate level of PPE is selected.



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**Caption:** PPE Selection Workflow for Handling **2-Amino-3-(trifluoromethyl)phenol**.

Detailed PPE Specifications:

- **Eye/Face Protection:** Wear safety glasses with side shields or goggles. In situations with a high risk of splashing, a face shield should be used in addition to goggles.[5]
- **Skin and Body Protection:** A standard laboratory coat, long pants, and closed-toe shoes are mandatory.[6] Wear chemical-resistant gloves; butyl or neoprene gloves are recommended for handling phenols.[5] For tasks with a high splash potential, a chemical-resistant apron is also necessary.[5]

- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH/MSHA-approved respirator should be worn. Work should ideally be conducted in a chemical fume hood to minimize inhalation exposure.[6]

## Operational Handling and Storage Plan

### Handling:

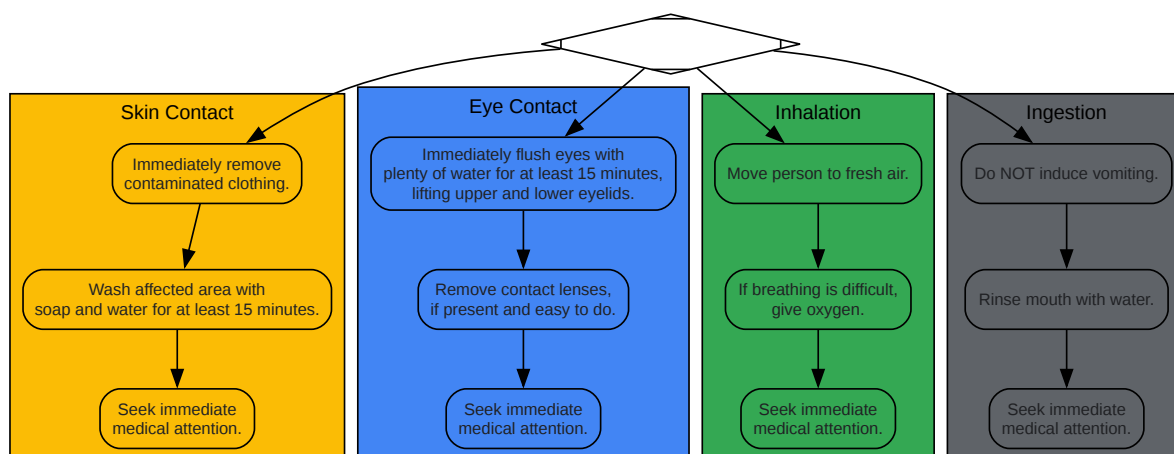
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1] Designate a specific area for handling this chemical.[6]
- Engineering Controls: Use in a well-ventilated area. A chemical fume hood is required for procedures that may generate dust or vapors.[6]
- Safe Practices: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust or vapors.[7] Wash hands thoroughly after handling.[7] Never work alone when handling this compound.[8]

### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Recommended storage temperature is between 2-8°C, and it should be protected from light.
- Store away from incompatible materials such as strong oxidizing agents.[1]

## Emergency Procedures: Exposure Response

Immediate and appropriate action is crucial in the event of an exposure.



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**Caption:** Emergency Response Plan for Exposure.

#### First Aid Measures:

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention immediately.[9]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

## Disposal Plan

All waste containing **2-Amino-3-(trifluoromethyl)phenol** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

#### Waste Collection and Disposal:

- **Waste Containers:** Use designated, properly labeled, and chemically compatible containers for waste collection.[9][10] Keep waste containers tightly closed except when adding waste. [11]
- **Segregation:** Do not mix with incompatible waste streams.[11] Collect solid and liquid waste separately.
- **Empty Containers:** Triple-rinse empty containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[9][11]
- **Disposal Request:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal of the hazardous waste.[7][11] Do not dispose of this chemical down the drain or in the regular trash.[6][9]

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